

Trimethylene bromohydrin synthesis and properties

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Compound of Interest

Compound Name: 3-Bromo-1-propanol

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An In-depth Technical Guide to Trimethylene Bromohydrin: Synthesis, Properties, and Applications

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylene bromohydrin, systematically known as **3-bromo-1-propanol**, is a bifunctional organic compound of significant interest in the fields of organic synthesis, medicinal chemistry, and materials science.^{[1][2]} Its structure incorporates both a primary alcohol and a primary alkyl bromide, making it a versatile building block for the introduction of a 3-hydroxypropyl or a 3-bromopropyl moiety into a target molecule. This guide provides a comprehensive overview of its synthesis, physicochemical properties, spectroscopic data, and key applications.

Chemical Structure and Identification:

- IUPAC Name: 3-bromopropan-1-ol^[3]
- Synonyms: Trimethylene bromohydrin, 3-Bromopropanol, 1-Bromo-3-hydroxypropane, 3-Hydroxypropyl bromide^{[3][4][5][6]}
- CAS Number: 627-18-9^{[4][5][7]}
- Molecular Formula: C₃H₇BrO^{[4][5][7]}

- Molecular Weight: 138.99 g/mol [3][4][8]

Physicochemical Properties

Trimethylene bromohydrin is a clear, colorless to slightly yellow liquid at room temperature.[2][7] It is soluble in water and common organic solvents like ethanol and ether.[1][3][7] The compound is stable under normal conditions but is incompatible with strong oxidizing agents and may be sensitive to prolonged light exposure.[5][9]

Table 1: Physical Properties of Trimethylene Bromohydrin

Property	Value	References
Appearance	Clear colorless to slightly yellow liquid	[2][7]
Boiling Point	145 °C at 760 mmHg; 62 °C at 5 mmHg	[5][7][10]
Density	~1.537 g/mL at 25 °C	[3][5][10][11]
Refractive Index (n ²⁰ /D)	~1.488	[5][10]
Flash Point	65 °C (149 °F) - closed cup	[10]
Vapor Pressure	0.1 - 0.13 hPa at 20 °C	[5][9][11]
Water Solubility	Soluble (167 g/L at 20 °C)	[3][5][7]
Stability	Stable under normal temperatures and pressures. Incompatible with strong oxidizing agents. May be sensitive to light.	[5][7][9]

Spectroscopic Data

The structural features of trimethylene bromohydrin can be confirmed by various spectroscopic techniques. The presence of the hydroxyl group is notably indicated by a broad absorption in the IR spectrum, while the arrangement of protons is clearly defined in the ¹H NMR spectrum.

Table 2: Spectroscopic Data for Trimethylene Bromohydrin

Spectroscopy	Key Features and Peaks	Reference
^1H NMR (CDCl_3)	δ 4.01 (1H, OH), 3.62 (2H, t, $J=6.0\text{Hz}$, CH_2O), 3.38 (2H, t, $J=6.4\text{Hz}$, CH_2Br), 1.81-2.13 (2H, m, CH_2)	[12]
Infrared (IR)	ν 3316 (vs, OH), 2946 (m, CH_2), 2885 (m, CH_2), 1087 (s, C-O), 606 (m, C-Br) cm^{-1}	[12]
Mass Spectrometry (MS)	m/z : 138/140 (M^+), consistent with the presence of a bromine atom.	[6]

Synthesis of Trimethylene Bromohydrin

The most common and efficient synthesis of trimethylene bromohydrin involves the selective monobromination of 1,3-propanediol. This method avoids the formation of significant amounts of the dibrominated byproduct, 1,3-dibromopropane.[12] A two-step process involving protection of one hydroxyl group followed by bromination and deprotection is a well-documented approach.[12]

Experimental Protocol: Synthesis from 1,3-Propanediol

This protocol describes a two-step synthesis: first, the formation of 3-bromo-1-acetyloxypropane, followed by its alcoholysis to yield trimethylene bromohydrin.[12]

Step 1: Synthesis of 3-bromo-1-acetyloxypropane

- **Reaction Setup:** In a suitable reaction vessel, dissolve 20 mL (21.2 g, 271 mmol) of 1,3-propanediol in 45 mL of glacial acetic acid at room temperature.
- **HBr Addition:** Stir the solution while passing dry hydrogen bromide (HBr) gas through it until the solution turns a deep red color. This indicates the formation of the intermediate where one hydroxyl group is brominated and the other is acetylated.[12]

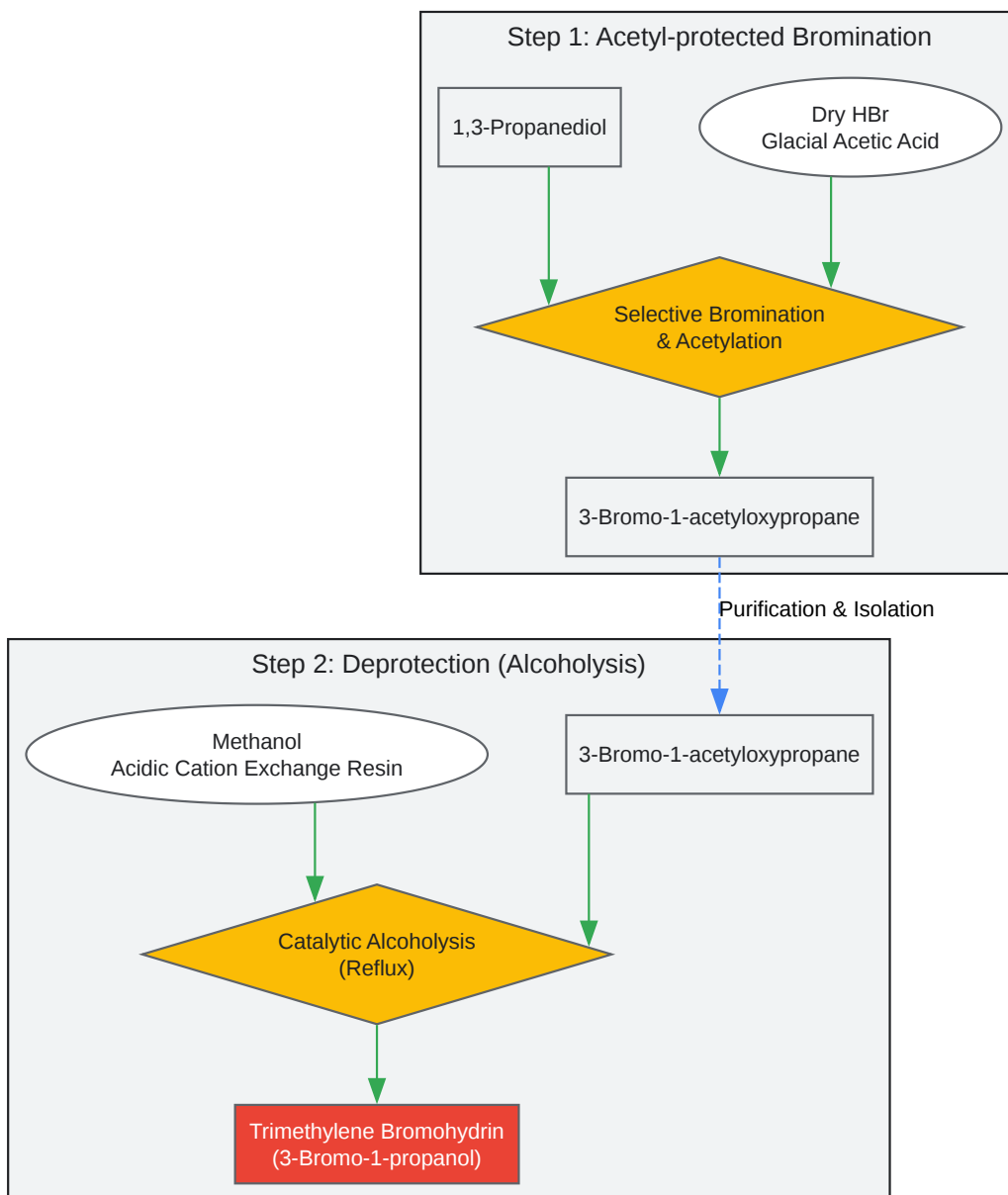
- Work-up: Add 200 mL of water to the reaction mixture.
- Extraction: Extract the product with diethyl ether (2 x 400 mL).
- Washing: Wash the combined ether layers successively with water (2 x 100 mL), saturated sodium carbonate (Na_2CO_3) solution (2 x 200 mL), and again with water (2 x 100 mL).
- Drying and Purification: Dry the ether layer over anhydrous magnesium sulfate (MgSO_4). Evaporate the diethyl ether under reduced pressure. The crude product is then purified by vacuum distillation, collecting the fraction at 62°C / 5 mmHg. This step yields 3-bromo-1-acetyloxypropane as a colorless liquid.[\[12\]](#)

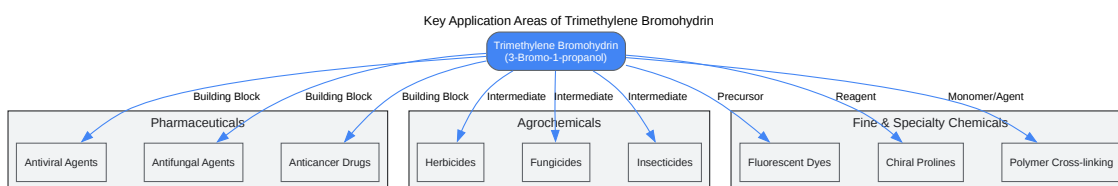
Step 2: Synthesis of **3-Bromo-1-propanol** (Trimethylene Bromohydrin)

- Reaction Setup: Dissolve 50 g (277.8 mmol) of 3-bromo-1-acetyloxypropane in 160 mL of methanol at room temperature.
- Catalysis: Add 32 g of a strong acidic cation exchange resin to the solution.
- Reaction: Heat the mixture under reflux for 16 hours to facilitate the catalytic alcoholysis (removal of the acetyl group).[\[12\]](#)
- Isolation: Cool the reaction mixture and filter to remove the cation exchange resin. Wash the resin with methanol.
- Purification: Combine the filtrate and washings. Evaporate the solvent under reduced pressure. Purify the residue by vacuum distillation, collecting the fraction at 72°C / 40 mmHg to obtain the final product, trimethylene bromohydrin, as a colorless liquid.[\[12\]](#)

Synthesis Workflow Diagram

Synthesis of Trimethylene Bromohydrin





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